

Physical and chemical properties of 4-Nitrophenoxyacetic acid

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Compound of Interest

Compound Name: 4-Nitrophenoxyacetic acid

Cat. No.: B156986

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In-Depth Technical Guide to 4-Nitrophenoxyacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Nitrophenoxyacetic acid** (CAS Number: 1798-11-4). It is crucial to distinguish this compound from its isomer, 4-Nitrophenylacetic acid (CAS Number: 104-03-0), as these two substances possess different molecular structures and distinct physical properties, which can lead to confusion in literature and databases.

Chemical Identity and Physical Properties

4-Nitrophenoxyacetic acid is an aromatic compound featuring a phenoxyacetic acid structure with a nitro group substituted at the para-position of the benzene ring.

Table 1: General and Physical Properties

Property	Value	Source(s)
IUPAC Name	2-(4-nitrophenoxy)acetic acid	
Synonyms	p-Nitrophenoxyacetic acid	[1]
CAS Number	1798-11-4	[1] [2]
Molecular Formula	C ₈ H ₇ NO ₅	[2]
Molecular Weight	197.15 g/mol	[2]
Appearance	Off-white powder, Leaflets from MeOH or EtOH, yellow-beige crystalline powder	[2] [3] [4]
Melting Point	183-190 °C	[2] [5]
	182-188 °C	[2] [3] [4]
	183 °C	
Boiling Point	334.23 °C (rough estimate)	[2]
Density	1.5023 g/cm ³ (rough estimate)	[2]

Table 2: Chemical and Solubility Properties

Property	Value	Source(s)
pKa	2.893 (at 25°C)	[4]
LogP	1.48	[1]
Solubility	Soluble in Methanol and other organic solvents.	[2] [4]

Experimental Protocols

Synthesis of 4-Nitrophenoxyacetic Acid

A common and effective method for the synthesis of **4-Nitrophenoxyacetic acid** involves the reaction of p-nitrophenol with chloroacetic acid in an alkaline solution.

Materials:

- p-Nitrophenol (35 g)
- 50% Sodium hydroxide solution (40 g initially, then another 20 g)
- Chloroacetic acid (24 g initially, then another 12 g)
- Water (200 ml initially, then another 50 ml)
- Hydrochloric acid (for acidification)
- Alcohol (for recrystallization, optional)
- Dilute sodium hydroxide solution (for purification, optional)

Procedure:

- A round-bottom flask is charged with 35 g of p-nitrophenol, 40 g of 50% sodium hydroxide solution, 24 g of chloroacetic acid, and 200 ml of water.
- The reaction mixture is heated to reflux. The reaction is monitored until the solution is no longer alkaline.
- An additional 20 g of 50% sodium hydroxide solution, 12 g of chloroacetic acid, and 50 ml of water are added to the flask.
- The solution is boiled further under reflux until a neutral pH is achieved.
- After cooling, the reaction mixture is acidified with hydrochloric acid, which causes the crude product to precipitate.
- The precipitate is collected by filtration.

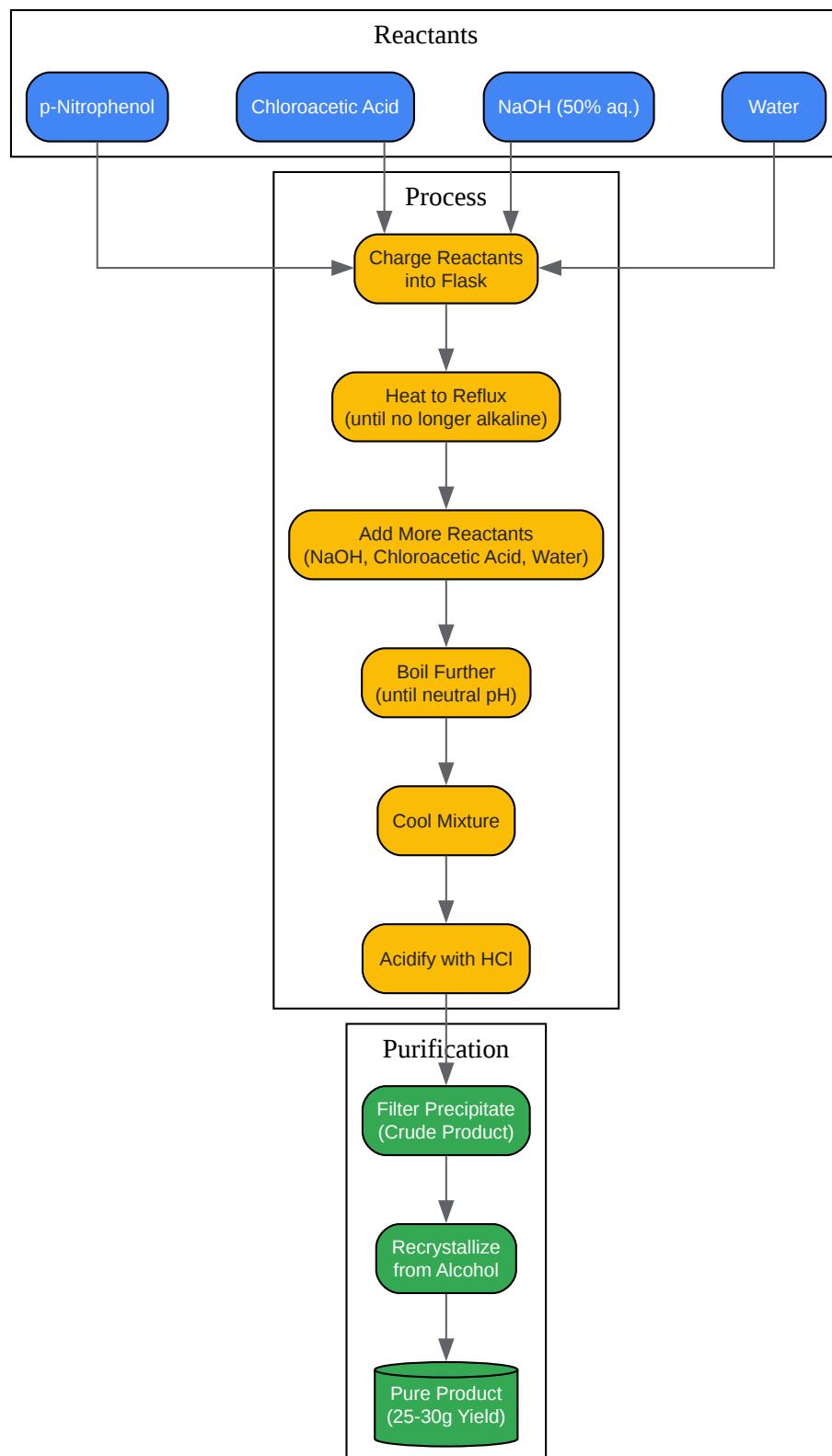
Purification:

- Method A: Recrystallization. The crude product is recrystallized from alcohol to yield glistening platelets of pure **4-nitrophenoxyacetic acid**.

- Method B: Acid-Base Extraction. The crude product is dissolved in a dilute sodium hydroxide solution and then re-precipitated by the addition of hydrochloric acid.

Yield:

- The typical yield for this procedure is between 25-30 g.

[Click to download full resolution via product page](#)Diagram 1: Synthesis Workflow for **4-Nitrophenoxyacetic Acid**

Biological Activity and Signaling Pathways

4-Nitrophenoxyacetic acid is reported to have biological activities relevant to both the agricultural and pharmaceutical sectors.

- **Herbicidal Properties:** The compound is noted for its use as a herbicide. Its mechanism of action involves the inhibition of specific, though not explicitly detailed in the available literature, enzymatic pathways in plants, leading to effective weed control.[2][5]
- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of various pharmaceutical compounds.[2][5]
- **Potential Anti-inflammatory Properties:** Some sources suggest its potential use in developing agents targeting inflammatory conditions.[5]
- **Biochemical Research:** In laboratory settings, it is used in studies related to enzyme inhibition and metabolic pathways to investigate biological processes.[5]

Signaling Pathways: Detailed information regarding the specific signaling pathways modulated by **4-Nitrophenoxyacetic acid** is not available in the reviewed scientific literature. The descriptions of its biological effects, such as "inhibition of specific enzymatic pathways" or "potential anti-inflammatory properties," are currently too general to map to a specific molecular or cellular signaling cascade.[5] Therefore, a diagram of a signaling pathway cannot be provided at this time. Further research is required to elucidate its precise mechanisms of action.

Spectral and Analytical Data

While spectral data for the isomer 4-Nitrophenylacetic acid is widely available, specific, authenticated spectra for **4-Nitrophenoxyacetic acid** (CAS 1798-11-4) are not readily found in public databases.

For analytical purposes, High-Performance Liquid Chromatography (HPLC) is cited for purity assessment.[2] A general reverse-phase HPLC method for analysis involves a mobile phase containing acetonitrile (MeCN) and water, with an acid modifier like phosphoric acid (or formic acid for Mass Spectrometry compatibility).[1] However, a detailed, validated protocol with

specific column types, gradient conditions, and flow rates is not provided in the available literature.

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References

- 1. Buy 4-Nitrophenyl acetic Acid 104-03-0 Online [nsrlaboratories.com]
- 2. 1798-11-4 CAS MSDS (4-Nitrophenoxyacetic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. (4-nitrophenoxy)acetic acid | CAS 1798-11-4 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. nbino.com [nbino.com]
- 5. chemimpex.com [chemimpex.com]
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